

Application Notes and Protocols for AGN-201904Z in Cell Culture Experiments

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Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B15572082

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Introduction

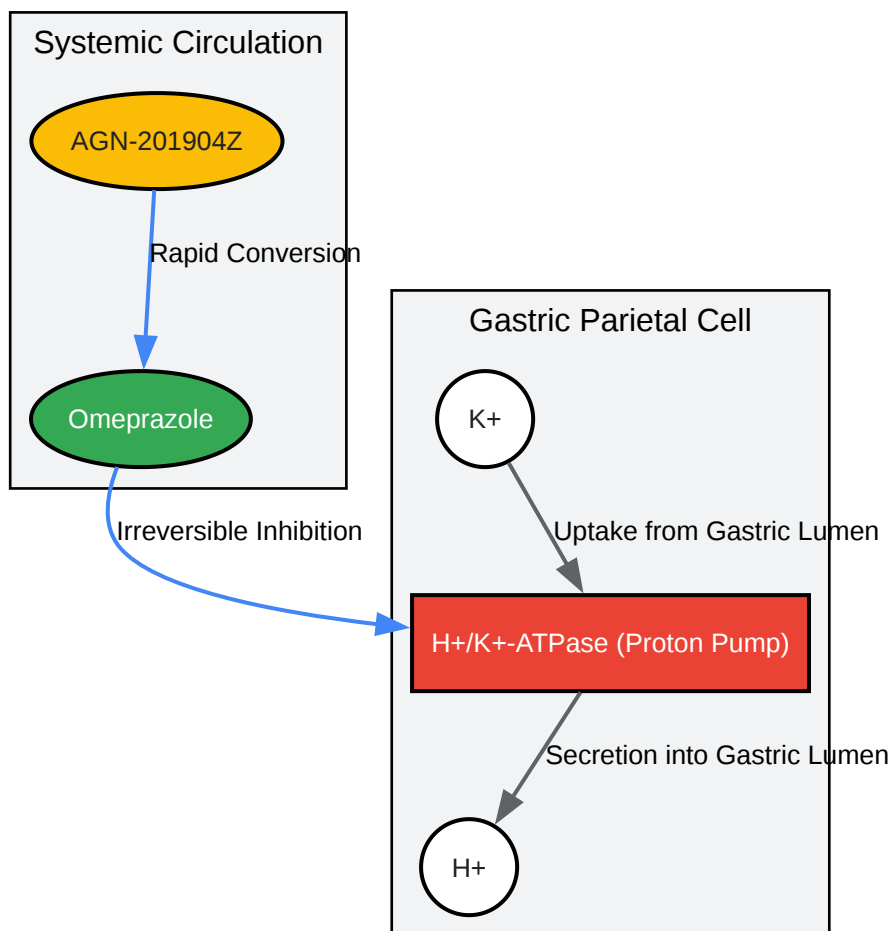
AGN-201904Z is identified as a slowly absorbed, acid-stable pro-drug of omeprazole, which functions as a proton pump inhibitor (PPI).[1][2] In the systemic circulation, **AGN-201904Z** is rapidly converted to its active form, omeprazole.[1][2] Its primary mechanism of action is the inhibition of the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells, leading to a reduction in gastric acid secretion.[1] While its principal application is in gastroenterology, its effects on cellular processes can be studied in various in vitro cell culture models.

These application notes provide a comprehensive guide for the preparation and use of **AGN-201904Z** in cell culture experiments, ensuring reproducible and reliable results.

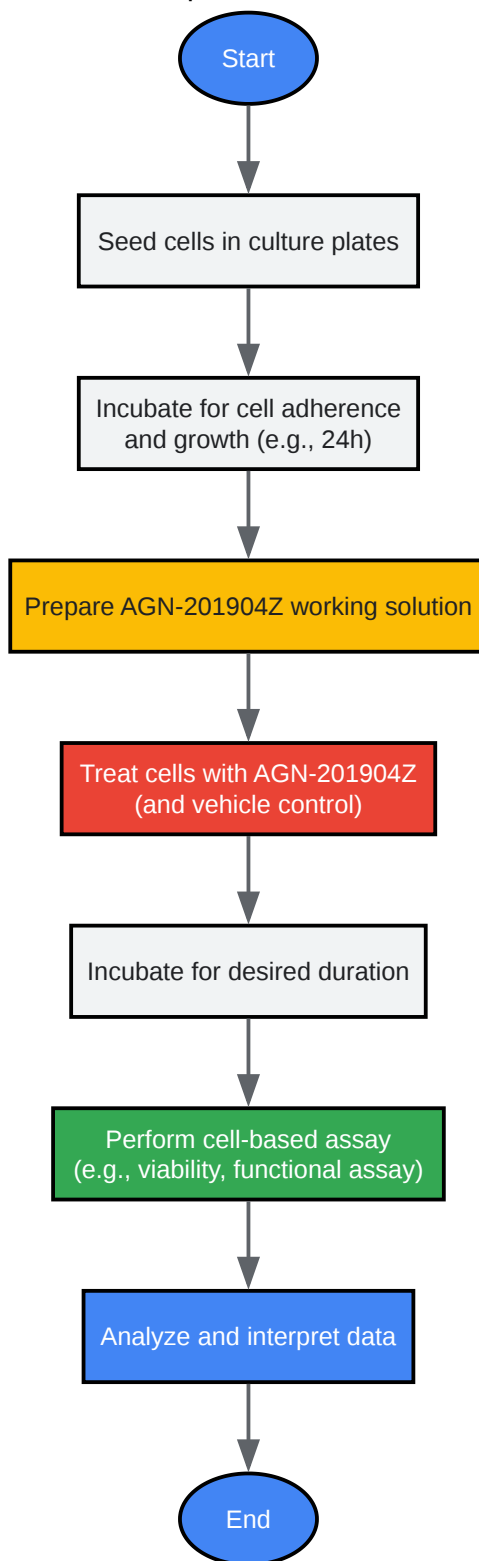
Mechanism of Action: Proton Pump Inhibition

AGN-201904Z, as a pro-drug of omeprazole, ultimately targets the proton pump in the secretory canaliculi of gastric parietal cells. The active form of omeprazole forms a covalent disulfide bond with cysteine residues on the H⁺/K⁺-ATPase, leading to its irreversible inhibition. This action blocks the final step in gastric acid secretion.

Mechanism of Action of AGN-201904Z (as Omeprazole)



General Experimental Workflow

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References

- 1. Predictable prolonged suppression of gastric acidity with a novel proton pump inhibitor, AGN 201904-Z - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. AGN-201904Z | TargetMol [targetmol.com]
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